

molecular weight and formula of 1-Bromo-5-methylhexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-Bromo-5-methylhexane**

Cat. No.: **B1585216**

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In-Depth Technical Guide: 1-Bromo-5-methylhexane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **1-Bromo-5-methylhexane**, a key intermediate in various organic synthesis applications.

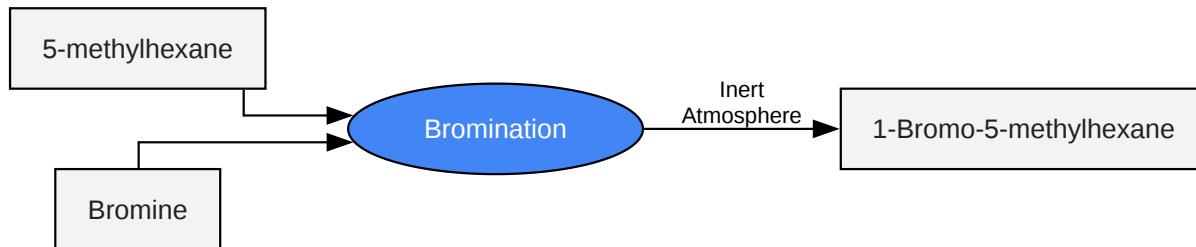
Core Properties and Data

1-Bromo-5-methylhexane is a colorless liquid with a pungent odor.^[1] Its fundamental properties are summarized in the table below, providing a quick reference for laboratory and development settings.

Property	Value	Unit
Chemical Formula	$C_7H_{15}Br$	
Molecular Weight	179.1 g/mol	
Density	1.103	g/cm ³
Boiling Point	162-163	°C
Melting Point	162-163	°C
Flash Point	57	°C
Refractive Index	1.4485	
Vapor Pressure	2.18	mmHg at 25°C
Water Solubility	Insoluble	
Solubility in Organic Solvents	Soluble in alcohols and ethers	
CAS Number	35354-37-1	

Synthesis Pathway

The primary method for the synthesis of **1-Bromo-5-methylhexane** involves the bromination of 5-methylhexane. This reaction is typically carried out under an inert atmosphere.[1]



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Caption: Synthesis of **1-Bromo-5-methylhexane**.

Experimental Protocols

While detailed, step-by-step experimental protocols for the synthesis of **1-Bromo-5-methylhexane** are not readily available in the searched literature, the general procedure involves the direct reaction of 5-methylhexane with a brominating agent, such as elemental bromine.^[1] Key considerations for this type of reaction would include:

- Reaction Vessel: A glass reactor equipped with a stirrer, dropping funnel, and a condenser is typically used.
- Inert Atmosphere: The reaction is best performed under an inert gas like nitrogen or argon to prevent side reactions.
- Temperature Control: The reaction temperature should be carefully controlled, as bromination reactions can be exothermic.
- Purification: The product, **1-Bromo-5-methylhexane**, would likely be purified using distillation to remove unreacted starting materials and byproducts.

Analytical Characterization

The identity and purity of **1-Bromo-5-methylhexane** can be confirmed using standard analytical techniques, including:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the carbon-hydrogen framework.
- Mass Spectrometry (MS): To confirm the molecular weight and fragmentation pattern.
- Infrared (IR) Spectroscopy: To identify the presence of the C-Br bond and other functional groups.

Applications in Research and Development

1-Bromo-5-methylhexane serves as a versatile building block in organic synthesis. Its primary application is as a reaction intermediate for the synthesis of more complex molecules, including:

- Pharmaceutical compounds

- Surfactants
- Synthetic rubbers and other organic compounds[[1](#)]

The presence of the bromine atom provides a reactive site for various nucleophilic substitution and coupling reactions, making it a valuable tool for medicinal chemists and materials scientists.

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References

- 1. chembk.com [chembk.com]
- To cite this document: BenchChem. [molecular weight and formula of 1-Bromo-5-methylhexane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1585216#molecular-weight-and-formula-of-1-bromo-5-methylhexane>]

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